

# Physical and chemical properties of 1,2-diiodotetrafluoroethane

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1,2-Diiodotetrafluoroethane

Cat. No.: B1220659

[Get Quote](#)

An In-depth Technical Guide to **1,2-Diiodotetrafluoroethane**: Properties, Applications, and Experimental Considerations

## Introduction

**1,2-Diiodotetrafluoroethane** ( $C_2F_4I_2$ ) is a halogenated alkane that serves as a crucial intermediate in the synthesis of a variety of fluorine-containing compounds.<sup>[1][2]</sup> Its unique chemical structure, featuring a carbon-carbon bond flanked by four highly electronegative fluorine atoms and two relatively labile iodine atoms, imparts specific reactivity that is highly valued in organofluorine chemistry. This guide provides a comprehensive overview of the physical, chemical, and safety properties of **1,2-diiodotetrafluoroethane**, tailored for researchers, scientists, and professionals in drug development and material science.

## Compound Identification and Nomenclature

Precise identification is paramount in scientific research. **1,2-Diiodotetrafluoroethane** is known by several names and is cataloged under various chemical registry systems.

Identifier	Value
IUPAC Name	1,1,2,2-tetrafluoro-1,2-diiodoethane[3]
Common Synonyms	1,2-Diiodoperfluoroethane, Tetrafluoro-1,2-diiodoethane[3]
CAS Number	354-65-4[3][4]
Molecular Formula	C <sub>2</sub> F <sub>4</sub> I <sub>2</sub> [3][4]
Molecular Weight	353.82 g/mol [3][5]
InChI Key	NZXVPCQHQQVWOFD-UHFFFAOYSA-N[2]
SMILES	FC(F)(I)C(F)(F)I[2][5]
EC Number	206-567-2[3]

## Physical and Chemical Properties

The physical state and thermodynamic properties of a compound dictate its handling, storage, and reaction conditions. **1,2-Diiodotetrafluoroethane** is a liquid under standard conditions.[3]

## Physical Properties

Property	Value	Source
Appearance	Colorless to purple, red, brown, or green liquid	[2]
Physical State	Liquid	[6]
Density	2.629 g/cm <sup>3</sup>	[6][7]
Boiling Point	111.0 ± 8.0 °C at 760 mmHg	[8]
Melting Point	-21 °C	[8]
Refractive Index	1.4920-1.4980 @ 20 °C	[2]
Vapor Pressure	27.3 ± 0.2 mmHg at 25°C	[8]
LogP (Octanol/Water)	3.042 - 4.37	[5][8]
Solubility	Insoluble in water; soluble in other solvents.[5][7]	

## Chemical Properties and Reactivity

- **Thermal Stability:** The compound can undergo thermal decomposition. During a fire, irritating and highly toxic gases may be generated, including carbon monoxide, carbon dioxide, hydrogen fluoride gas, and hydrogen iodide.[8]
- **Light Sensitivity:** **1,2-Diiodotetrafluoroethane** is light-sensitive and should be stored accordingly to prevent degradation.[2][8]
- **Incompatibilities:** It is incompatible with strong oxidizing agents.[2][8]
- **Reactivity:** The carbon-iodine bonds are the most reactive sites in the molecule. This allows **1,2-diiodotetrafluoroethane** to serve as a precursor in telomerization reactions, particularly with tetrafluoroethylene (TFE), to produce  $\alpha,\omega$ -diiodoperfluoroalkanes.[9] These longer-chain diiodo compounds are valuable in the synthesis of fluoropolymers and fluoroelastomers.[9]
- **Synthesis Intermediate:** It is primarily used as an intermediate in organic chemical synthesis. [2] For instance, it can be synthesized from the pyrolysis gas of waste

polytetrafluoroethylene (PTFE), which yields tetrafluoroethylene, followed by a reaction with iodine.[1]

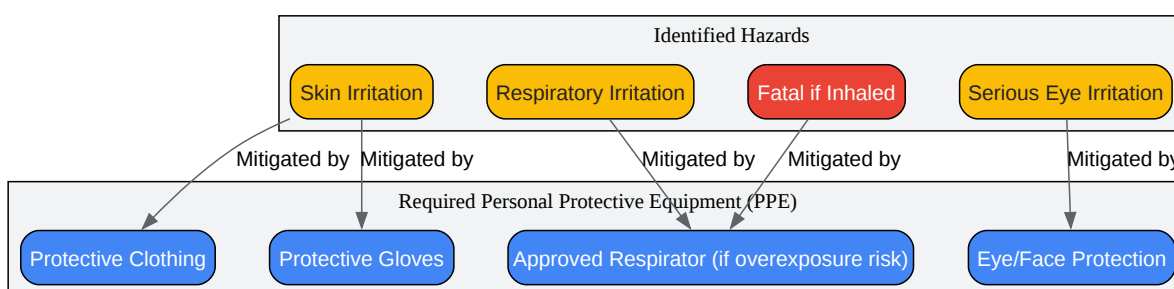
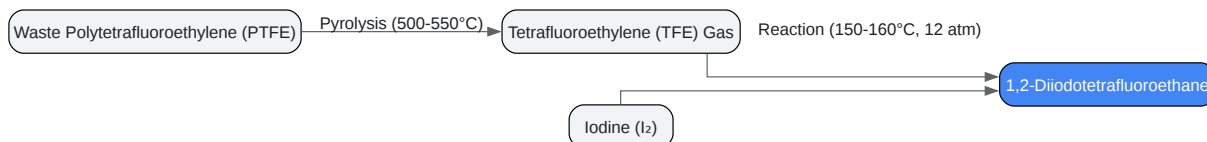
## Spectroscopic Data

Characterization of **1,2-diiodotetrafluoroethane** is supported by various spectroscopic techniques. Mass spectrometry data shows a molecular ion peak at  $m/z$  354.[10] The NIST Chemistry WebBook provides access to gas phase thermochemistry, phase change data, and gas chromatography information.[4][11]  $^{19}\text{F}$  NMR spectral data is also available for this compound.[3]

## Synthesis and Applications

### Synthesis Overview

A notable synthesis method involves recycling waste polytetrafluoroethylene (PTFE).[1] PTFE is pyrolyzed under vacuum at 500–550 °C to yield tetrafluoroethylene (TFE) gas.[1] This TFE gas, without further separation, is then reacted with iodine at 150–160 °C and 12 atm to produce **1,2-diiodotetrafluoroethane** with high conversion of iodine (up to 98%).[1]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis of 1,2-diiodotetrafluoroethane with pyrolysis gas of waste polytetrafluoroethylene as raw material - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 3. 1,2-Diiodotetrafluoroethane | C<sub>2</sub>F<sub>4</sub>I<sub>2</sub> | CID 67720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,2-Diiodotetrafluoroethane [webbook.nist.gov]

- 5. 1,2-Diiodotetrafluoroethane (CAS 354-65-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. fishersci.com [fishersci.com]
- 8. 1,2-diiodoperfluoroethane | CAS#:354-65-4 | Chemsrsc [chemsrc.com]
- 9. EP1422211B1 - Process for manufacturing diiodoperfluoroalkanes - Google Patents [patents.google.com]
- 10. 1,2-DIIODOTETRAFLUOROETHANE(354-65-4) MS spectrum [chemicalbook.com]
- 11. 1,2-Diiodotetrafluoroethane [webbook.nist.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 1,2-diiodotetrafluoroethane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220659#physical-and-chemical-properties-of-1-2-diiodotetrafluoroethane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)